

Synonyms and alternative names for Butyl dihydrogen phosphate

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Compound of Interest

Compound Name: *Butyl dihydrogen phosphate*

Cat. No.: *B039005*

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An In-depth Technical Guide to **Butyl Dihydrogen Phosphate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Butyl dihydrogen phosphate**, a versatile organophosphate compound. It details its chemical identity, physicochemical properties, relevant experimental protocols, and key applications. This document is intended to be a valuable resource for professionals engaged in research and development.

Synonyms and Alternative Names

Butyl dihydrogen phosphate is known by a variety of names in scientific literature and commercial contexts. Understanding these different appellations is crucial for comprehensive literature searches and material sourcing.

Type	Name
IUPAC Name	Butyl dihydrogen phosphate
Synonyms	mono-n-butylphosphoric acid
Acid butyl phosphate	
Butyl acid phosphate	
Butyl diacid phosphate	
Butyl dibasic acid phosphate	
Monobutylphosphoric acid	
n-butylphosphoric acid	
Phosphoric acid, monobutyl ester	
Trade/Code Names	JAMP-4P
MP-4	
JP-504	
CAS Number	1623-15-0

Additionally, various salts of **Butyl dihydrogen phosphate** are available, each with its own unique CAS number.[\[1\]](#)

Quantitative Data

The physicochemical properties of **Butyl dihydrogen phosphate** are summarized in the tables below, providing a clear reference for its characteristics.

Table 2.1: General and Physical Properties

Property	Value
Molecular Formula	C4H11O4P
Molecular Weight	154.10 g/mol
Appearance	Colorless to light brown liquid/oil
Density	1.283 g/cm ³ (Predicted)
Boiling Point	272.5 °C at 760 mmHg
Flash Point	118.6 °C
pKa	1.97 ± 0.10 (Predicted)
Solubility	Slightly soluble in DMSO, Ethyl Acetate, Methanol

Table 2.2: Chemical and Safety Identifiers

Identifier	Value
CAS Number	1623-15-0
EC Number	216-604-4
UN Number	1718
InChI Key	BNMJSBUIDQYHIN-UHFFFAOYSA-N
Canonical SMILES	CCCCOP(=O)(O)O
Hazard Class	8 (Corrosive)

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **Butyl dihydrogen phosphate** are provided below. These protocols are based on established chemical principles and analytical techniques.

Generalized Synthesis of n-Butyl Phosphate

This protocol describes a common method for the phosphorylation of an alcohol using phosphoryl chloride (POCl_3).^[2]

Materials:

- n-Butyl alcohol (anhydrous)
- Phosphorus oxychloride (POCl_3)
- Pyridine (anhydrous)
- Benzene (anhydrous)
- Anhydrous sodium sulfate
- Water

Equipment:

- 2-liter round-bottomed flask
- Reflux condenser
- Liquid-sealed mechanical stirrer
- Dropping funnel
- Thermometer
- Ice-salt bath

Procedure:

- In the flask, combine 222 g of dry n-butyl alcohol, 260 g of pyridine, and 275 cc of dry benzene.
- Cool the stirred solution to -5°C using an ice-salt bath.

- Slowly add 153 g of phosphorus oxychloride dropwise, maintaining the temperature below 10°C.
- After the addition is complete, heat the mixture to reflux and maintain for two hours.
- Cool the mixture to room temperature and add 400-500 cc of water to dissolve the pyridine hydrochloride.
- Separate the benzene layer, wash it with 100-150 cc of water, and dry over 20 g of anhydrous sodium sulfate.
- Remove benzene and other low-boiling materials by distillation at 40-50 mm pressure until the vapor temperature reaches 90°C.
- Collect the n-butyl phosphate fraction at 160-162°/15 mm or 143-145°/8 mm.

Analytical Determination by HPLC

A reverse-phase High-Performance Liquid Chromatography (HPLC) method can be used for the analysis of **Butyl dihydrogen phosphate**.^[3]

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: Newcrom R1 reverse-phase column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.
- Detector: UV detector.

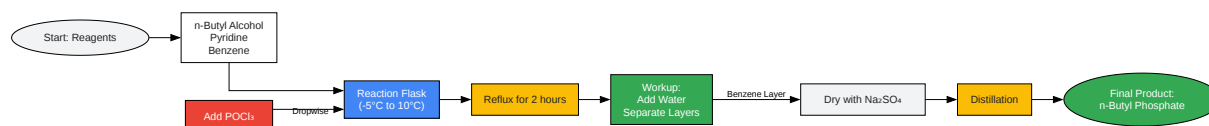
Procedure:

- Standard Preparation: Prepare a stock solution of **Butyl dihydrogen phosphate** reference standard in the mobile phase. Create a series of calibration standards by diluting the stock solution.

- Sample Preparation: Dilute the sample containing **Butyl dihydrogen phosphate** in the mobile phase to a concentration within the calibration range.
- Injection: Inject the prepared sample and standards onto the HPLC system.
- Analysis: Identify and quantify the **Butyl dihydrogen phosphate** peak based on the retention time and the calibration curve generated from the standards.

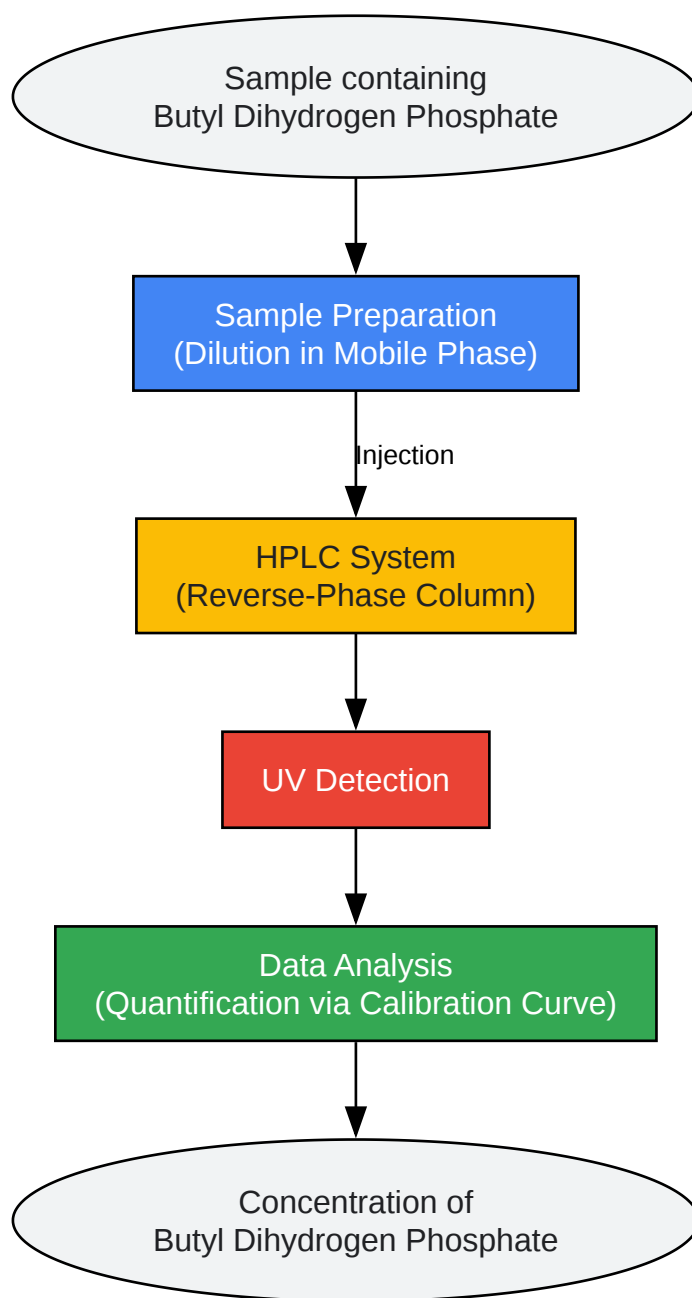
Visualizations

The following diagrams illustrate the experimental workflow for the synthesis and a general analytical workflow for **Butyl dihydrogen phosphate**.



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Caption: Workflow for the synthesis of n-butyl phosphate.



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Caption: General analytical workflow for **Butyl dihydrogen phosphate**.

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